

Navigating the Disposal of "Paramax" Formulations in a Laboratory Setting

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Compound of Interest

Compound Name:	Paramax
CAS No.:	73802-00-3
Cat. No.:	B1200449

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Disclaimer: The brand name "**Paramax**" is associated with multiple products, each containing different active ingredients and therefore requiring distinct disposal procedures. It is crucial for laboratory personnel to accurately identify the specific "**Paramax**" product in use by consulting the product label and the corresponding Safety Data Sheet (SDS) before proceeding with any disposal protocol. This guide provides disposal procedures for three identified "**Paramax**" products to ensure the safety of researchers and compliance with environmental regulations.

PeraMax Ultra™ (Active Ingredient: Hydrogen Peroxide)

PeraMax Ultra™ is an irrigation line cleaner with hydrogen peroxide as its active component. The proper disposal of this product is contingent on its concentration.

Data Presentation

Characteristic	Guideline
Active Ingredient	Hydrogen Peroxide (H ₂ O ₂)
Low Concentration Disposal ($\leq 3\%$)	May be poured down the drain with copious amounts of cold water, if permitted by local regulations.[1][2]
High Concentration Disposal ($> 8\%$)	Must be treated as hazardous waste.[1]
Waste Classification (Unused Concentrate)	D002 (Corrosive) by RCRA criteria.

Experimental Protocol for Disposal

Objective: To safely dispose of PeraMax Ultra™ waste from a laboratory setting.

Materials:

- Appropriate Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat.
- Designated hazardous waste container (for high concentrations).
- Cold water source.
- pH paper (optional, for neutralization verification if required by local regulations).

Methodology:

For Low Concentration Waste ($\leq 3\%$ Hydrogen Peroxide):

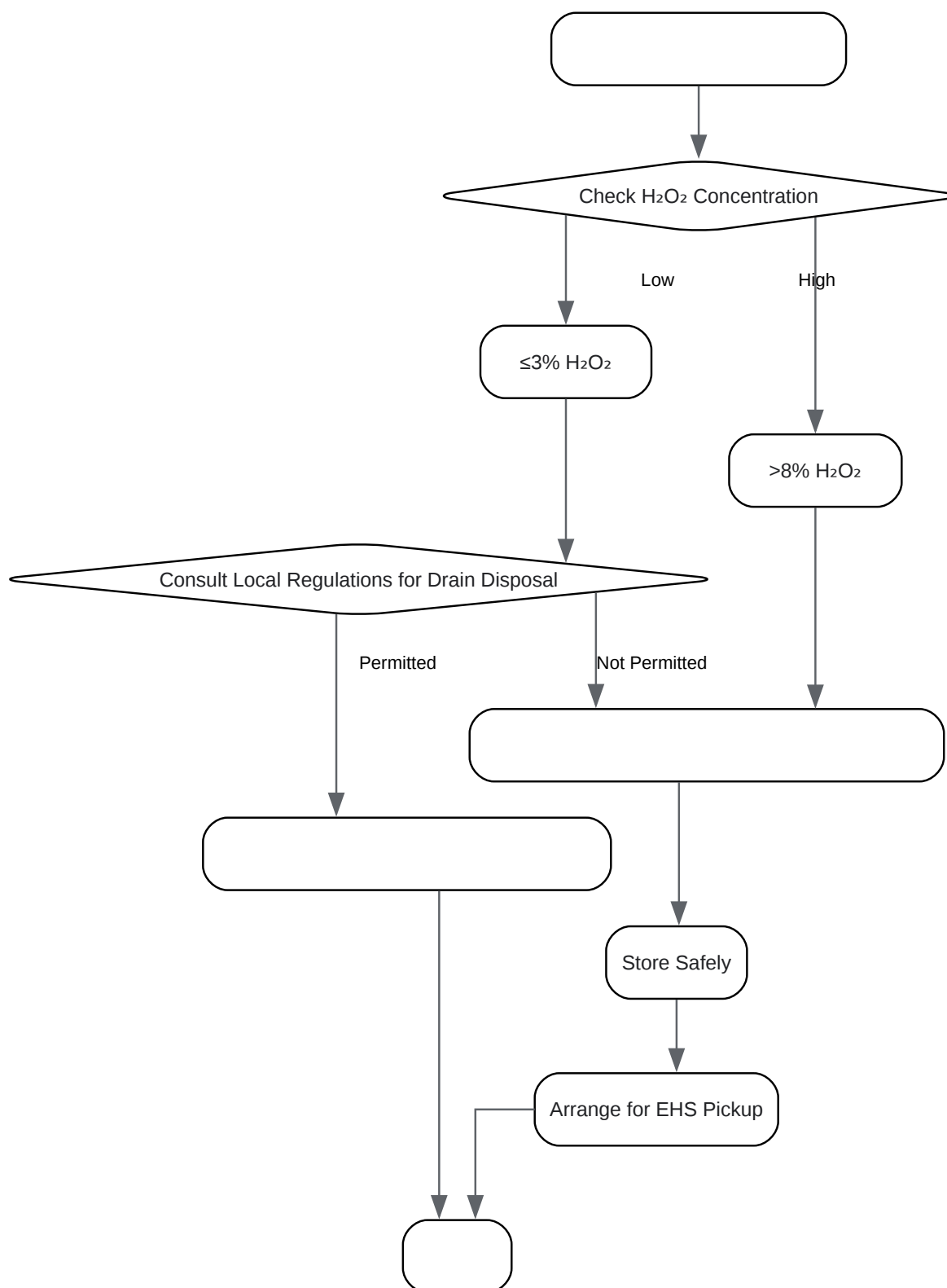
- Consult Local Regulations: Before proceeding, verify with your institution's Environmental Health & Safety (EHS) department and local wastewater treatment authority that drain disposal of dilute hydrogen peroxide is permissible.[1]
- Ensure Dilution: Confirm that the hydrogen peroxide waste is at a concentration of 3% or less. If necessary, dilute with water in a well-ventilated area.
- Prepare for Disposal: Turn on the cold water tap to a strong, steady flow.

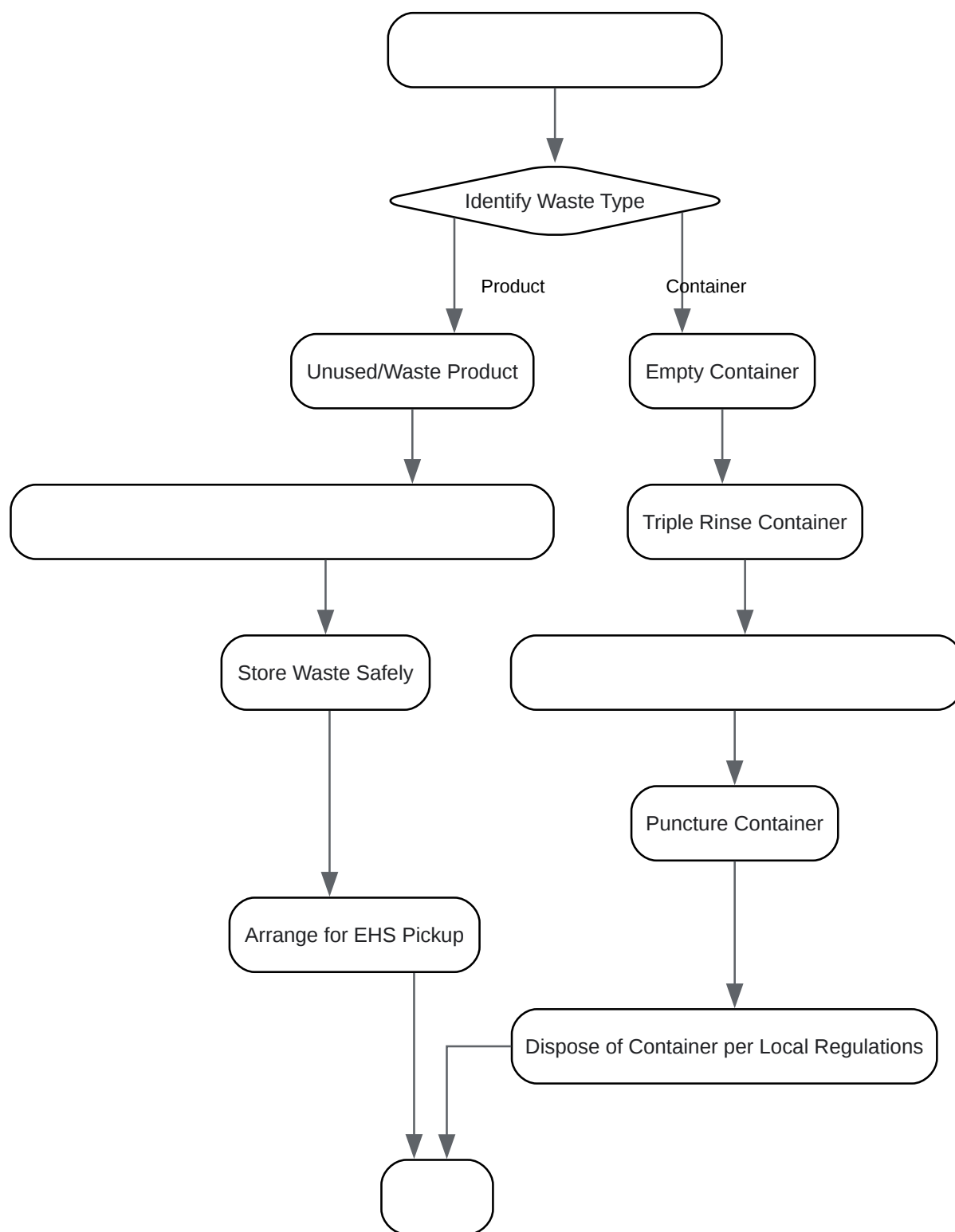
- **Dispose:** Slowly pour the dilute hydrogen peroxide solution down the drain.
- **Flush Thoroughly:** Continue to run cold water for several minutes after disposal to ensure the solution is adequately flushed through the plumbing system.[1]

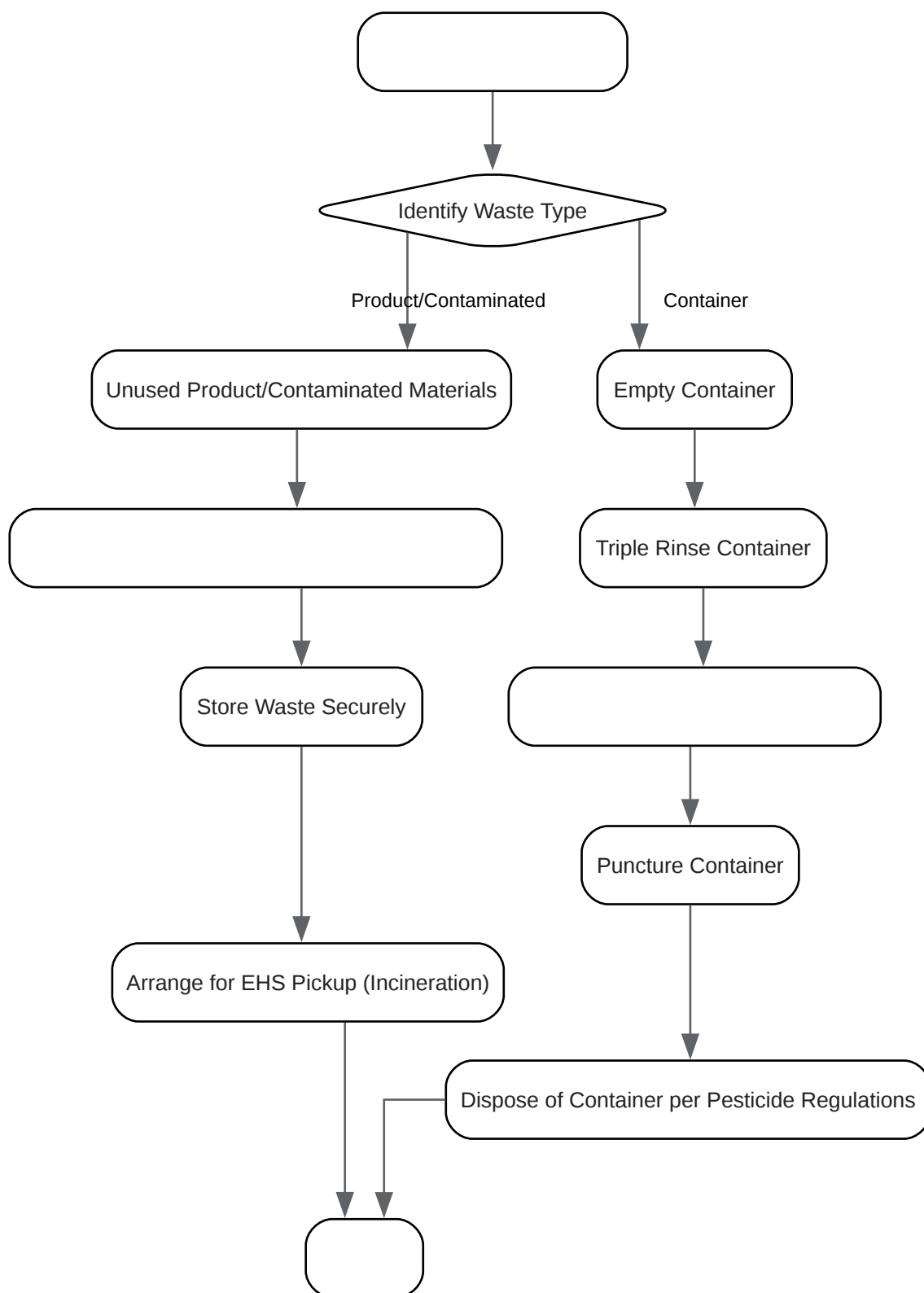
For High Concentration Waste (>8% Hydrogen Peroxide):

- **Do Not Dispose Down the Drain:** Concentrated hydrogen peroxide is corrosive and a strong oxidizer; it must not be poured down the drain.
- **Segregate as Hazardous Waste:** Collect all high-concentration PeraMax Ultra™ waste in a designated, properly labeled, and sealed hazardous waste container. The container should be compatible with hydrogen peroxide and vented if necessary.[1][3]
- **Storage:** Store the hazardous waste container in a cool, well-ventilated area, away from incompatible materials such as organic compounds, metals, and other reducing agents.[3]
- **Arrange for Pickup:** Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste by a licensed contractor.[3]

Disposal Workflow Diagram







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References

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